

Acetazolamide-d3: A Technical Guide to Safe Handling, Storage, and Use

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Compound of Interest

Compound Name: Acetazolamide-d3

Cat. No.: B1139258

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and storage recommendations for **Acetazolamide-d3**. The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Acetazolamide-d3 is the deuterated form of Acetazolamide, a carbonic anhydrase inhibitor. It is primarily utilized as an internal standard for the quantification of Acetazolamide in biological samples using mass spectrometry techniques such as GC-MS or LC-MS.^{[1][2][3]}

Property	Value	Source
CAS Number	1189904-01-5	[1][2][4][5]
Molecular Formula	C ₄ H ₃ D ₃ N ₄ O ₃ S ₂	[1][2][4][5]
Molecular Weight	225.26 g/mol	[1][4][5]
Appearance	White to off-white or pale yellow solid/crystalline powder	[3][6]
Purity	>98%	[1]
Solubility	Soluble in DMSO and Methanol	[2]
Melting Point	258-259 °C	[7]
Boiling Point (Predicted)	514.3 ± 33.0 °C at 760 mmHg	[7]
Density (Predicted)	2.0 ± 0.1 g/cm ³	[7]

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Acetazolamide-d3** is not readily available, the safety profile is expected to be similar to that of Acetazolamide. The primary hazards are related to skin and eye irritation.

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- P362: Take off contaminated clothing and wash before reuse.

General Handling Precautions:

- For research and development use only. Not for medicinal, household, or other use.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[8\]](#)
- Do not breathe dust.[\[8\]](#)
- Ensure adequate ventilation.[\[4\]](#)
- Remove all sources of ignition.[\[4\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)[\[9\]](#)

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Acetazolamide-d3**.

Condition	Temperature	Duration
Short-term	0 - 4 °C	Days to weeks
Long-term	-20 °C	Months to years

Additional Storage Recommendations:

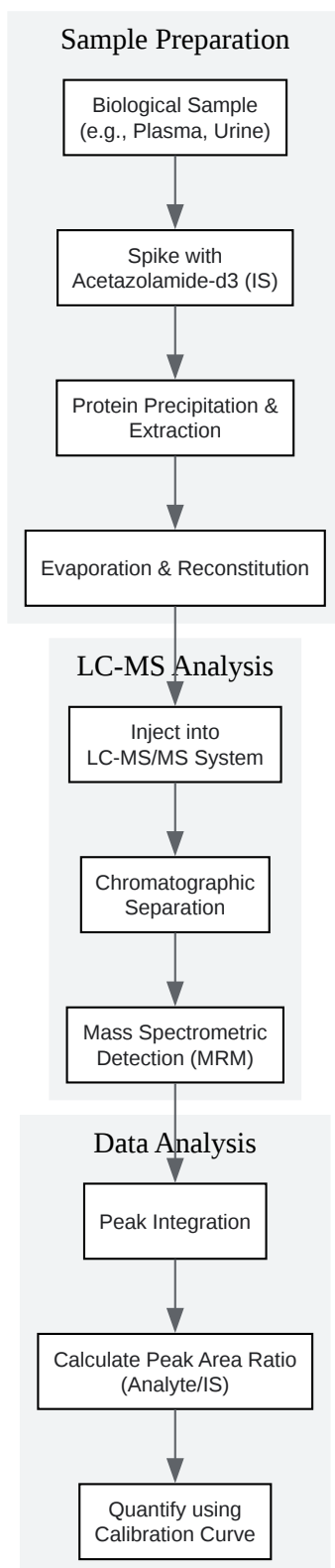
- Store in a dry and dark place.[\[1\]](#)
- The product is stable for a few weeks during ordinary shipping at ambient temperatures.[\[1\]](#)

- If stored properly, the shelf life is greater than 2 years.[\[1\]](#)
- Reconstituted solutions (of the non-deuterated form) can be stored for 3 days under refrigeration (2° to 8°C) or 12 hours at room temperature (20° to 25°C).[\[10\]](#)

Experimental Protocols and Applications

The primary application of **Acetazolamide-d3** is as an internal standard for the quantification of Acetazolamide by GC- or LC-MS.[\[1\]](#)[\[2\]](#)[\[3\]](#)

General Workflow for Quantification using LC-MS

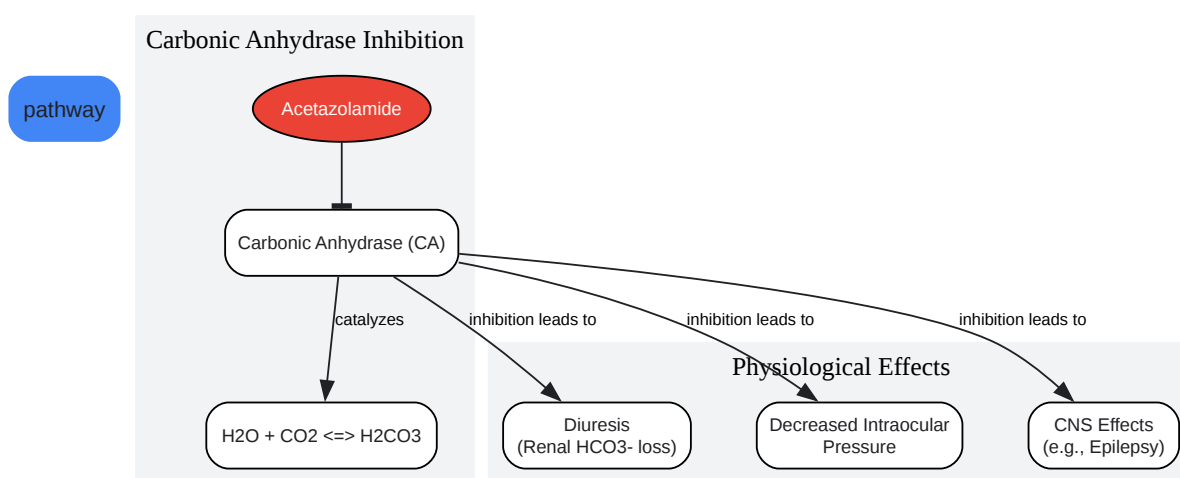


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Caption: General workflow for the quantification of Acetazolamide using **Acetazolamide-d3** as an internal standard.

Mechanism of Action of Acetazolamide

Acetazolamide is a potent inhibitor of carbonic anhydrase (CA), an enzyme that catalyzes the reversible hydration of carbon dioxide.^[11] This inhibition has several physiological effects.



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Caption: Simplified mechanism of action of Acetazolamide as a carbonic anhydrase inhibitor.

First Aid Measures

In case of exposure, follow these first aid measures. This information is based on the SDS for Acetazolamide and should be applicable to **Acetazolamide-d3**.

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[4] If skin irritation occurs, get medical attention.[9]
Eye Contact	Rinse with pure water for at least 15 minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing.[9] If eye irritation persists, get medical attention.[9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Firefighting and Accidental Release Measures

Firefighting:

- Use an extinguishing agent suitable for the surrounding fire.[9]
- In case of fire, wear self-contained breathing apparatus.[8]

Accidental Release:

- Avoid dust formation.[8]
- Take up mechanically and place in appropriate containers for disposal.[8]
- Ventilate the affected area.[8]
- Avoid release to the environment.[8]

This guide is intended for informational purposes for trained laboratory personnel. Always refer to the specific Certificate of Analysis and any available Safety Data Sheets for the most accurate and up-to-date information. Always use good laboratory practices when handling any chemical.

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References

- 1. medkoo.com [medkoo.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. ACETAZOLAMIDE-D3 - Safety Data Sheet [chemicalbook.com]
- 5. vivanls.com [vivanls.com]
- 6. Acetazolamide | C₄H₆N₄O₃S₂ | CID 1986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [guidechem.com]
- 8. carlroth.com [carlroth.com]
- 9. medline.com [medline.com]
- 10. Acetazolamide: Package Insert / Prescribing Information [drugs.com]
- 11. accessdata.fda.gov [accessdata.fda.gov]
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